

An In-depth Technical Guide to Schisanlignone C

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Compound Name: Schisanlignone C

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This technical guide provides a comprehensive overview of **Schisanlignone C**, a lignan compound isolated from plants of the Schisandra genus. This document consolidates its chemical identity, and available biological data, and outlines relevant experimental methodologies.

Chemical Identity

Schisanlignone C is a naturally occurring lignan.^{[1][2]} Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	144606-83-7	[1] [2] [3] [4]
Molecular Formula	C23H26O7	[4]
Molecular Weight	414.5 g/mol	[4]
Purity	≥98% (Commercially available)	[4]
Physical Description	Powder	[3]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	Store at -20°C under an inert atmosphere or at 2-8°C, protected from air and light. [3] [4]	

While a definitive IUPAC name for **Schisanlignone C** is not readily available in the searched literature, its structure has been elucidated through spectral analysis.[\[1\]](#)

Biological Activity and Signaling Pathways

Lignans isolated from *Schisandra chinensis* (SCL) have demonstrated significant anti-inflammatory properties.[\[5\]](#) These effects are primarily attributed to the modulation of key inflammatory signaling pathways, including the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) pathways.[\[5\]](#)[\[6\]](#)

Anti-inflammatory Effects

Studies on RAW264.7 macrophages stimulated with lipopolysaccharide (LPS) have shown that SCL can significantly suppress the production of pro-inflammatory mediators.[\[5\]](#)

Mediator	Effect of SCL Treatment
Nitric Oxide (NO)	Significant reduction in release
Prostaglandin E2 (PGE2)	Significant reduction in release
Interleukin-1 β (IL-1 β)	Dose-dependent inhibition of production
Interleukin-6 (IL-6)	Dose-dependent inhibition of production
Tumor Necrosis Factor- α (TNF- α)	Dose-dependent inhibition of production
Monocyte Chemoattractant Protein-1 (MCP-1)	Suppression of secretion
RANTES (CCL5)	Suppression of secretion
Macrophage Inflammatory Protein-1 α (MIP-1 α)	Suppression of secretion

This inhibition is associated with the downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression.[5]

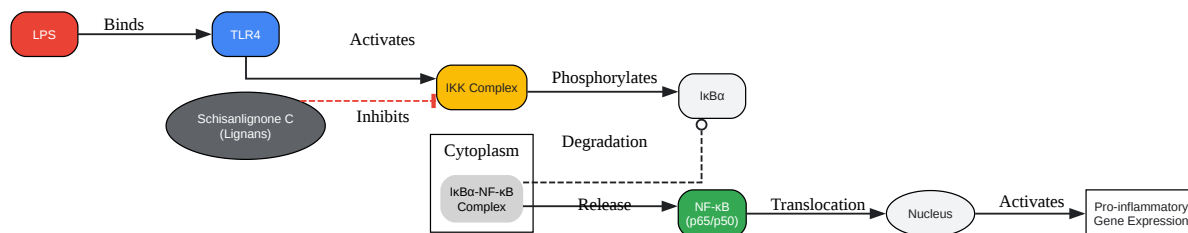
Modulation of Signaling Pathways

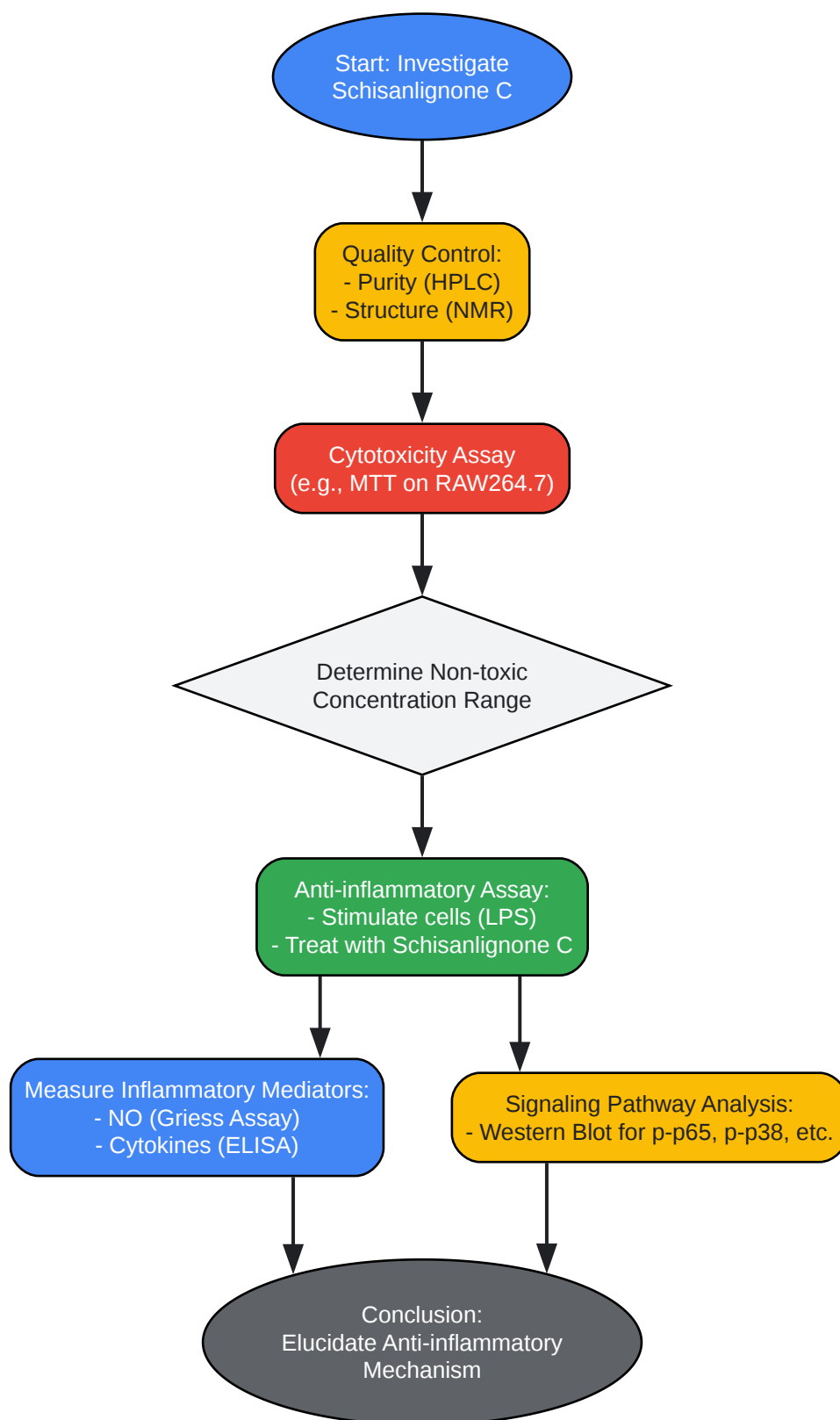
The anti-inflammatory effects of Schisandra lignans are mediated through the inhibition of critical signaling cascades.

- **NF- κ B Pathway:** Lignans have been shown to target the NF- κ B signaling pathway.[7][8] SCL treatment suppresses the phosphorylation of I κ B kinase (IKK α / β) and the inhibitor of NF- κ B (I κ B- α), which in turn prevents the nuclear translocation of the p65 subunit of NF- κ B.[5] This inhibition ultimately leads to a decrease in the expression of pro-inflammatory genes.[5]
- **MAPK Pathway:** SCL treatment effectively blocks the phosphorylation of key MAPK molecules, including p38, extracellular signal-regulated kinase (ERK), and c-Jun N-terminal kinase (JNK).[5] The MAPK pathway is crucial for the activation of transcription factors like activator protein-1 (AP-1), which is also involved in the inflammatory response.[5]
- **PI3K/Akt Pathway:** The phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is another target. SCL has been observed to decrease the phosphorylation of Akt, a downstream protein of PI3K that plays a role in the LPS-induced activation of the NF- κ B pathway.[5]

- TBK1/IRF3 Pathway: SCL treatment also leads to a decrease in the phosphorylation of TANK-binding kinase 1 (TBK1) and interferon regulatory factor 3 (IRF3), key components of the type I interferon response.[\[5\]](#)

Below is a representative diagram of the NF- κ B signaling pathway, which is a key target of Schisandra lignans.





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